

# An In-depth Technical Guide to N-Allylacetamide: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: *N-Allyl-2-(methylamino)acetamide hydrochloride*  
CAS No.: 1220034-32-1  
Cat. No.: B1424044

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## Introduction

N-Allylacetamide, systematically known as N-prop-2-enylacetamide, is a versatile organic compound featuring both an amide and a terminal alkene functional group.<sup>[1][2]</sup> This unique bifunctionality makes it a valuable intermediate in a variety of chemical transformations and a building block for more complex molecules.<sup>[1]</sup> While the initially requested compound, 2-(methylamino)-N-allylacetamide hydrochloride, is not readily found in the scientific literature, this guide will focus on the closely related and well-characterized N-allylacetamide. Its dual reactivity allows for both modifications at the amide nitrogen and a wide range of addition reactions at the allyl group's double bond. This guide provides a comprehensive overview of its synthesis, chemical properties, key applications, and analytical characterization for professionals in research and development.

## Chemical Properties and Identifiers

N-Allylacetamide is a solid at room temperature with a defined set of physical and chemical properties.<sup>[3]</sup> Its identity is standardized across several chemical databases.

| Property          | Value                                       | Source                                                                          |
|-------------------|---------------------------------------------|---------------------------------------------------------------------------------|
| CAS Number        | 692-33-1                                    | <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| Molecular Formula | C5H9NO                                      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight  | 99.13 g/mol                                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| IUPAC Name        | N-prop-2-enylacetamide                      | <a href="#">[1]</a> <a href="#">[2]</a>                                         |
| Synonyms          | Acetamide, N-allyl-; n-acetylallylamine     | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>                     |
| Appearance        | Colorless liquid or white crystalline solid | <a href="#">[1]</a> <a href="#">[6]</a>                                         |
| Melting Point     | 64-65 °C                                    | <a href="#">[1]</a> <a href="#">[3]</a>                                         |
| Boiling Point     | 227.3°C at 760 mmHg                         | <a href="#">[3]</a>                                                             |
| Density           | ~0.884 g/cm <sup>3</sup>                    | <a href="#">[3]</a>                                                             |
| SMILES            | <chem>CC(=O)NCC=C</chem>                    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>                     |
| InChI Key         | DVQCXAUFUOFSDW-UHFFFAOYSA-N                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>                     |

## Synthesis of N-Allylacetamide

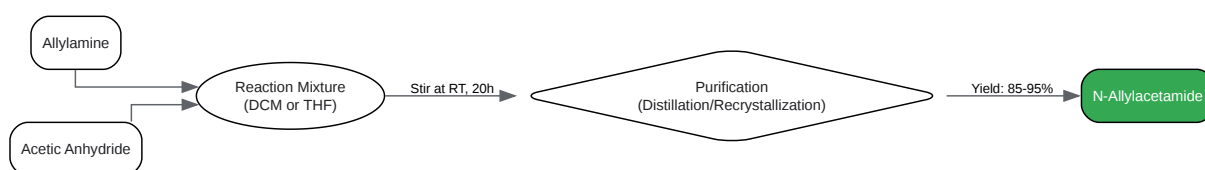
The synthesis of N-allylacetamide is most commonly achieved through the nucleophilic acylation of allylamine. This can be accomplished using either acetic anhydride or acetyl chloride as the acylating agent.<sup>[1]</sup>

### Protocol 1: Synthesis via Acylation with Acetic Anhydride

This is a widely used method due to its high yield and straightforward procedure.[1] The reaction proceeds through the nucleophilic attack of the allylamine on one of the carbonyl carbons of acetic anhydride, followed by the elimination of an acetate ion.[1]

#### Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve allylamine (1 equivalent) in a suitable aprotic solvent such as dichloromethane or tetrahydrofuran.
- **Addition of Acylating Agent:** Slowly add acetic anhydride (1.1 equivalents) to the stirred solution at room temperature.
- **Reaction:** Continue stirring the mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically complete within 20 hours.[1]
- **Work-up:** Upon completion, the solvent is removed under reduced pressure. The residue is then purified, for example, by distillation or recrystallization, to yield N-allylacetamide.[1]
- **Yield:** This method can achieve yields in the range of 85-95%.[1]



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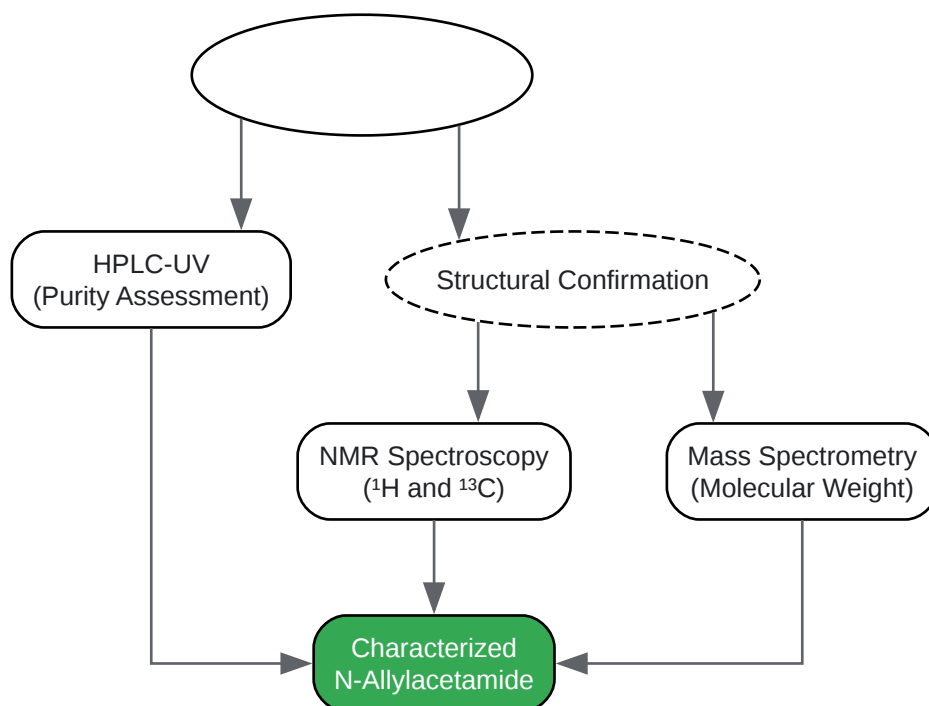
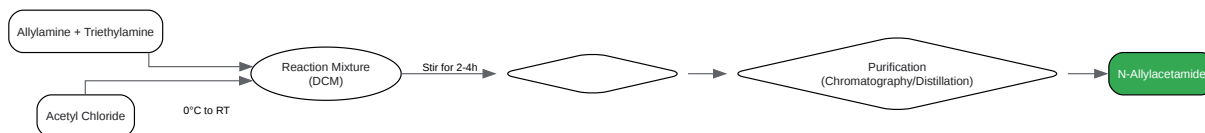
*Synthesis of N-Allylacetamide via Acetic Anhydride.*

## Protocol 2: Synthesis via Acylation with Acetyl Chloride

An alternative method involves the use of acetyl chloride. This reaction is generally faster but requires the presence of a base to neutralize the hydrochloric acid byproduct.[1]

#### Step-by-Step Methodology:

- **Reaction Setup:** Dissolve allylamine (1 equivalent) and a non-nucleophilic base, such as triethylamine (1.2 equivalents), in an aprotic solvent like dichloromethane in a round-bottom flask under an inert atmosphere.
- **Addition of Acylating Agent:** Cool the mixture in an ice bath and slowly add acetyl chloride (1.1 equivalents) dropwise.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-4 hours.<sup>[1]</sup> Monitor the reaction by TLC.
- **Work-up:** After the reaction is complete, wash the mixture with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography or distillation to yield pure N-allylacetamide.



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## Sources

- 1. Buy N-Allylacetamide | 692-33-1 [smolecule.com]
- 2. N-Allylacetamide |  $\text{C}_5\text{H}_9\text{NO}$  | CID 69653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. GSRS [gsrs.ncats.nih.gov]

- [5. N-allylacetamide | 692-33-1 \[chemicalbook.com\]](#)
- [6. 692-33-1,N-allylacetamide \[lookchemicals.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Allylacetamide: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1424044/docs#an-in-depth-technical-guide-to-n-allylacetamide-synthesis-properties-and-applications\]](https://www.benchchem.com/product/b1424044/docs#an-in-depth-technical-guide-to-n-allylacetamide-synthesis-properties-and-applications)

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